

An In-depth Technical Guide to 4-Bromophenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromophenol

Cat. No.: B116583

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **4-Bromophenol** (p-Bromophenol), a key halogenated phenol intermediate. It details the compound's core physicochemical properties, experimental protocols for its synthesis and analysis, and its primary applications in various scientific fields.

Core Properties of 4-Bromophenol

4-Bromophenol, also known as p-Bromophenol, is a crystalline solid at room temperature.[1][2] Its chemical structure consists of a phenol ring substituted with a bromine atom at the para (4) position.[1][3] This substitution pattern imparts specific reactivity, making it a valuable precursor in the synthesis of pharmaceuticals, agrochemicals, flame retardants, and dyes.[1][2][4]

Data Presentation: Physicochemical Properties

The quantitative properties of **4-Bromophenol** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₅ BrO	[1][3][5][6]
Molecular Weight	173.01 g/mol	[1][3][5]
173.007 g/mol	[6][7]	
CAS Number	106-41-2	[1][5]
Appearance	White to off-white or pinkish-brown crystalline solid	[1][2]
Melting Point	61-67 °C	[1][2][8]
Boiling Point	235-238 °C	[1][2][8]
Density	1.840 g/cm ³ at 15 °C	[3][7]
Solubility	Slightly soluble in water; soluble in ethanol, ether, chloroform, and glacial acetic acid.	[1][2][3]
pKa	9.17	[7]

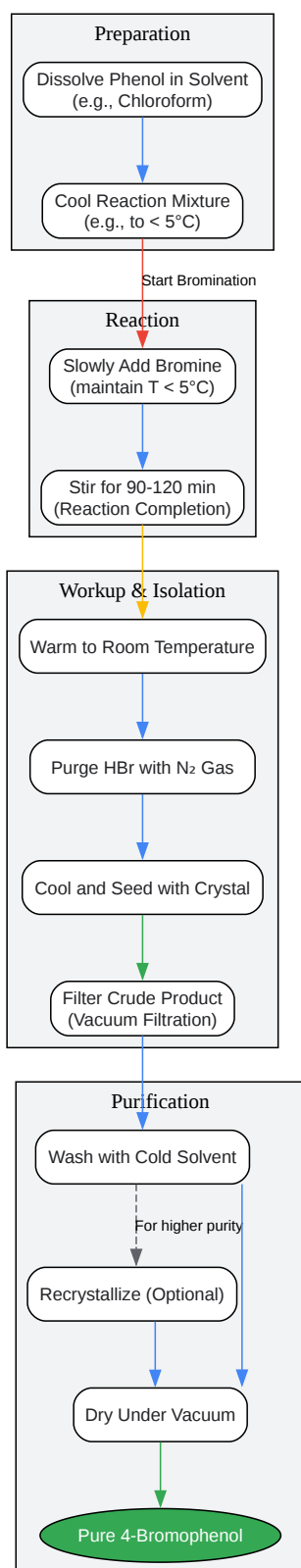
Experimental Protocols

Detailed methodologies for the synthesis and analysis of **4-Bromophenol** are critical for its application in research and development.

2.1. Synthesis of **4-Bromophenol** via Electrophilic Bromination

A common and effective method for synthesizing **4-Bromophenol** is the direct bromination of phenol. The hydroxyl group is a strong activating group, directing the electrophilic substitution to the ortho and para positions. By controlling reaction conditions, the para-substituted product can be favored.

Workflow for Synthesis and Purification of **4-Bromophenol**



[Click to download full resolution via product page](#)

Caption: Synthesis and purification workflow for **4-Bromophenol**.

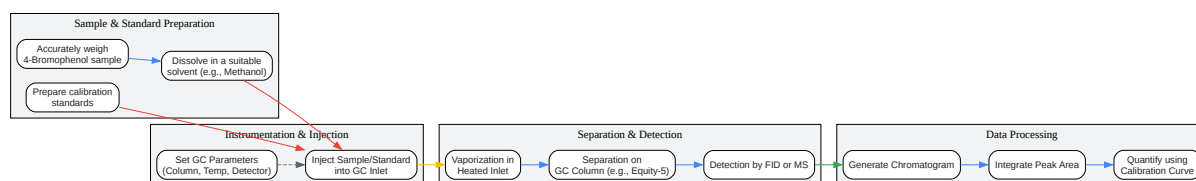
Methodology:

- Materials: Phenol, Bromine, Chloroform (or another suitable solvent like carbon disulfide), Nitrogen gas, seed crystals of **4-Bromophenol**.
- Procedure:
 - In a four-necked flask equipped with a stirrer, thermometer, dropping funnel, and a gas absorption device, dissolve phenol (1 equivalent) in chloroform.[\[9\]](#)
 - Cool the reaction vessel to below 5 °C using an ice-salt bath.[\[9\]](#)[\[10\]](#)
 - Slowly add bromine (1 equivalent) dissolved in chloroform through the dropping funnel. The rate of addition should be controlled to maintain the internal reaction temperature below 5 °C.[\[9\]](#) This slow addition and low temperature help to minimize the formation of the ortho-bromophenol isomer and di-substituted products.
 - After the bromine addition is complete, continue stirring the mixture at low temperature for approximately 90-120 minutes until the reaction is complete, which can be monitored by the cessation of hydrogen bromide gas evolution.[\[9\]](#)
 - Allow the reaction mixture to warm to room temperature (15-25 °C) and pass a stream of nitrogen gas through the flask to remove most of the dissolved hydrogen bromide.[\[9\]](#)
 - Cool the solution again to around 5 °C and add a few seed crystals of pure **4-Bromophenol** to induce crystallization.[\[9\]](#)
 - Stir for 15-20 minutes as the crude product precipitates.
 - Collect the crude product by vacuum filtration and wash the filter cake with a small amount of cold chloroform to remove impurities.[\[9\]](#)
 - For higher purity, the product can be further purified by recrystallization.
 - Dry the final product under vacuum to yield pure **4-Bromophenol**.

2.2. Quantitative Analysis by Gas Chromatography (GC)

Gas chromatography is a standard method for determining the purity of **4-Bromophenol** and quantifying its presence in various matrices.

Logical Flow for GC Analysis of **4-Bromophenol**



[Click to download full resolution via product page](#)

Caption: Logical workflow for the quantitative analysis of **4-Bromophenol** via GC.

Methodology:

- Instrumentation: A Gas Chromatograph equipped with a Flame Ionization Detector (FID) or a Mass Spectrometer (MS). A suitable capillary column, such as a 5% phenyl-methylpolysiloxane column (e.g., Equity-5), is recommended.^[11]
- Sample Preparation:
 - Accurately weigh a known amount of the **4-Bromophenol** sample.
 - Dissolve the sample in a high-purity solvent (e.g., methanol or acetonitrile) to a known concentration.
 - If necessary, filter the solution through a 0.45 µm syringe filter.

- Calibration:
 - Prepare a series of standard solutions of high-purity **4-Bromophenol** at known concentrations.
 - Inject the standard solutions into the GC to construct a calibration curve by plotting peak area against concentration.
- GC Conditions (Example):
 - Column: 30 m x 0.25 mm ID, 0.25 μ m film thickness Equity-5 column.
 - Oven Program: Initial temperature of 80°C, hold for 2 minutes, then ramp at 10°C/min to 250°C, and hold for 5 minutes.
 - Injector Temperature: 250°C.
 - Detector Temperature (FID): 280°C.
 - Carrier Gas: Helium at a constant flow rate.
- Analysis:
 - Inject a known volume (e.g., 1 μ L) of the prepared sample solution into the GC.
 - Record the resulting chromatogram. The retention time for **4-Bromophenol** will be characteristic under the specified conditions.
 - Integrate the area of the **4-Bromophenol** peak.
 - Calculate the concentration of **4-Bromophenol** in the original sample by comparing its peak area to the calibration curve.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Bromo Phenol || A Comprehensive Overview [ketonepharma.com]
- 2. 4-Bromophenol | 106-41-2 [chemicalbook.com]
- 3. 4-Bromophenol | C6H5BrO | CID 7808 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 4-Bromophenol, 99% 100 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 5. scbt.com [scbt.com]
- 6. Phenol, 4-bromo- [webbook.nist.gov]
- 7. modychem.co [modychem.co]
- 8. 4-Bromophenol 99 106-41-2 [sigmaaldrich.com]
- 9. CN103408404A - Process for synthesizing p-bromophenol - Google Patents [patents.google.com]
- 10. Organic Syntheses Procedure [orgsyn.org]
- 11. 4-bromophenol | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Bromophenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b116583#4-bromophenol-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com